

# Navigating the Safe Handling of GSK805: A Comprehensive Guide

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## Compound of Interest

Compound Name: GSK805

Cat. No.: B607864

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling potent compounds like **GSK805**. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure research environment. By offering procedural, step-by-step guidance, this document aims to be the preferred resource for laboratory safety and the chemical handling of **GSK805**.

**GSK805** is a potent and orally bioavailable inverse agonist of the retinoic acid receptor-related orphan receptor  $\gamma$  (ROR $\gamma$ ).<sup>[1]</sup> It is classified as harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.<sup>[2]</sup> Adherence to strict safety protocols is therefore critical.

## Essential Safety Information at a Glance

For quick reference, the following tables summarize the key quantitative data for **GSK805**.

Table 1: Chemical and Physical Properties of **GSK805**

| Property          | Value  |
|-------------------|--|
| Molecular Formula | C <sub>23</sub> H <sub>18</sub> Cl <sub>2</sub> F <sub>3</sub> NO <sub>4</sub> S |
| Molecular Weight  | 532.36 g/mol <sup>[2]</sup>  |
| CAS Number        | 1426802-50-7 <sup>[2]</sup>  |

Table 2: Solubility of **GSK805**

| Solvent | Solubility                                 |
|---------|--|
| DMSO    | $\geq 100$ mg/mL ( $\geq 187.84$ mM)[3][4] |
| DMF     | $\sim 3$ mg/mL[1]                          |

Table 3: Storage Conditions for **GSK805**

| Form       | Storage Temperature | Duration   |
|------------|---------------------|------------|
| Powder     | -20°C               | 3 years[3] |
| In solvent | -80°C               | 1 year[3]  |

## Personal Protective Equipment (PPE): Your First Line of Defense

A comprehensive PPE strategy is mandatory when handling **GSK805**. The following table outlines the required equipment.

Table 4: Recommended Personal Protective Equipment for Handling **GSK805**

| Body Part   | Equipment                 | Specification   |
|-------------|---------------------------|---|
| Hands       | Chemical-resistant gloves | Nitrile or neoprene gloves.<br>Always use two pairs.                              |
| Eyes        | Safety goggles            | Snug-fitting, with side shields to protect against splashes.[2]                   |
| Respiratory | Respirator                | An N95 or higher-rated respirator is recommended for handling the powder form.[2] |
| Body        | Laboratory coat           | A disposable, back-fastening gown made of a low-permeability fabric is ideal.     |

## Operational Plan: From Receipt to Disposal

A meticulous, step-by-step approach to handling **GSK805** minimizes the risk of exposure and contamination.

### Receiving and Storage

- **Inspect:** Upon receipt, visually inspect the package for any signs of damage or leakage.
- **Transport:** Use a secondary container when transporting the chemical to the designated storage area.
- **Storage:** Store the compound in a tightly sealed container in a cool, well-ventilated area, away from direct sunlight and sources of ignition.<sup>[2]</sup> Recommended storage for the powder is at -20°C.<sup>[5]</sup>

### Preparation of Stock Solutions

- **Designated Area:** All handling of solid **GSK805** should be performed in a designated area, such as a chemical fume hood or a glove box, to avoid inhalation of the powder.
- **Weighing:** Use a calibrated analytical balance within the containment area.
- **Dissolving:** Add the solvent to the solid slowly to avoid splashing. As **GSK805** is highly soluble in DMSO, this is the recommended solvent for creating stock solutions.<sup>[3]</sup><sup>[4]</sup>
- **Labeling:** Clearly label the stock solution with the compound name, concentration, date of preparation, and solvent used.
- **Storage of Solutions:** Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -80°C.<sup>[5]</sup>

### Use in Experiments

- **Personal Protective Equipment:** Always wear the recommended PPE as outlined in Table 4.
- **Ventilation:** Conduct all experimental procedures involving **GSK805** in a well-ventilated area, preferably within a chemical fume hood.<sup>[2]</sup>

- **Avoid Contamination:** Use dedicated equipment (pipettes, tubes, etc.) for handling **GSK805** to prevent cross-contamination.

## Spill Management

- **Evacuate:** In case of a spill, evacuate non-essential personnel from the area.
- **Ventilate:** Ensure the area is well-ventilated.
- **Containment:** For small spills, use an absorbent material to contain the liquid. For solid spills, carefully sweep up the material, avoiding dust generation.
- **Cleaning:** Decontaminate the area with an appropriate solvent (e.g., ethanol) followed by soap and water.
- **Waste Disposal:** All contaminated materials must be disposed of as hazardous waste.

## Disposal Plan

- **Waste Collection:** Collect all waste materials containing **GSK805** (e.g., pipette tips, tubes, excess solutions, contaminated PPE) in a designated, clearly labeled hazardous waste container.
- **Disposal Regulations:** Dispose of the hazardous waste in accordance with local, state, and federal regulations. Consult your institution's Environmental Health and Safety (EHS) department for specific guidelines.

## Experimental Protocol: In Vitro Th17 Cell Differentiation Assay

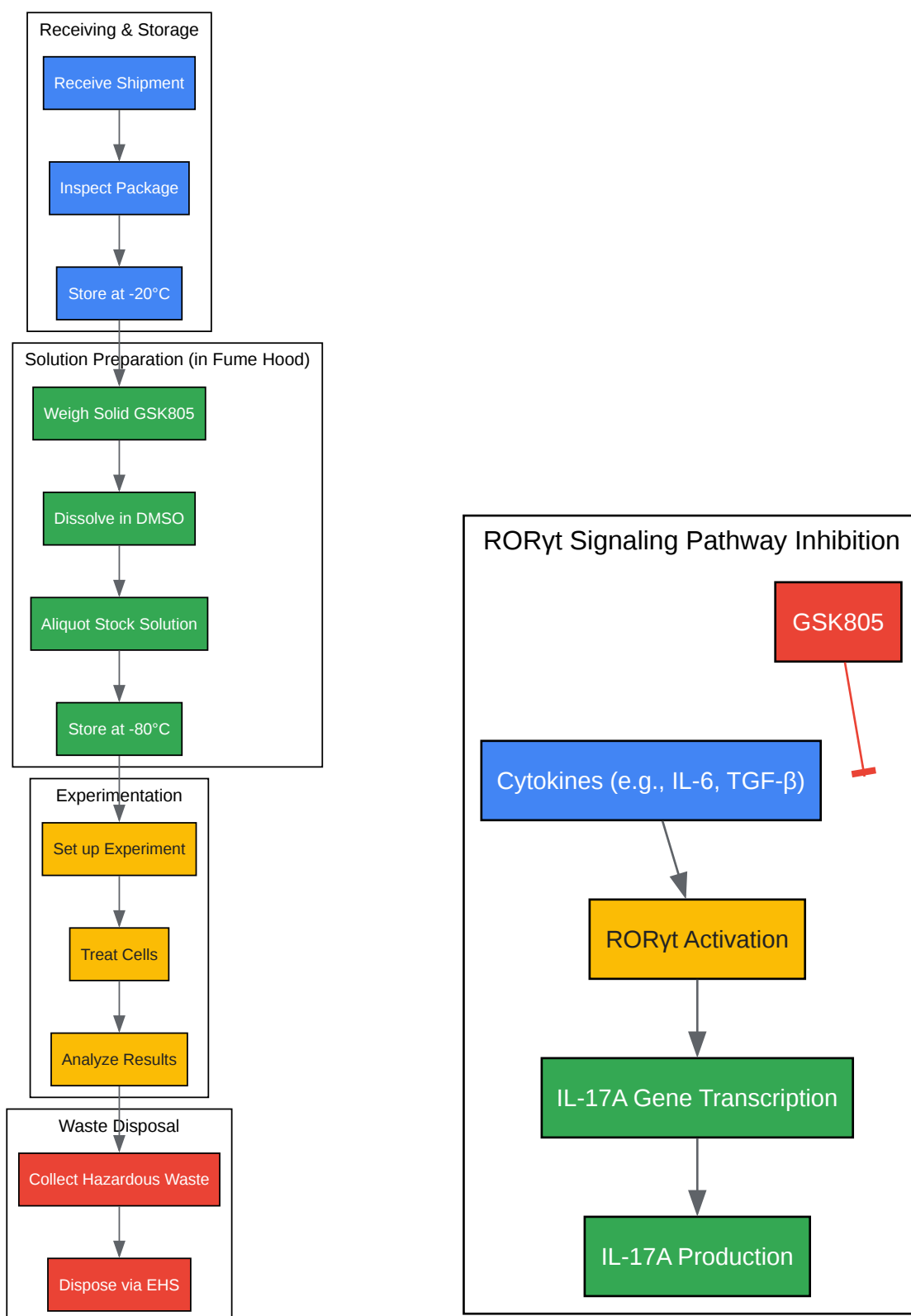
**GSK805** has been shown to inhibit the differentiation of naive CD4<sup>+</sup> T cells into T helper 17 (Th17) cells.<sup>[1]</sup> The following is a general protocol for an in vitro Th17 cell differentiation assay.

- **Cell Isolation:** Isolate naive CD4<sup>+</sup> T cells from a relevant biological source.
- **Cell Culture:** Culture the naive CD4<sup>+</sup> T cells under Th17 polarizing conditions, which typically include anti-CD3 and anti-CD28 antibodies, along with cytokines such as IL-6 and TGF- $\beta$ .

- Treatment: Treat the cells with varying concentrations of **GSK805** (a typical effective concentration is 0.5  $\mu$ M) or a vehicle control (DMSO).<sup>[1]</sup>
- Incubation: Incubate the cells for a period of 3 to 5 days.
- Analysis: Analyze the differentiation of Th17 cells by measuring the production of IL-17A, a key cytokine produced by Th17 cells, using techniques such as ELISA or flow cytometry.

## Visualizing Workflows and Pathways

To further clarify procedures and mechanisms of action, the following diagrams are provided.



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